

Technical Guide: Safety & Application of 2-Chloro-N-methoxy-N-methylpropanamide

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Compound of Interest

Compound Name: 2-chloro-N-methoxy-N-methylpropanamide

CAS No.: 952579-60-1

Cat. No.: B1486459

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Part 1: Chemical Identity & Significance[1][2][3][4] Core Identity

This compound is a Weinreb amide derivative featuring an

-chloro substituent. It is a critical building block for the chemoselective synthesis of

-chloro ketones, which are essential scaffolds in the production of heterocycles (e.g., thiazoles, imidazoles) and pharmaceutical active ingredients (APIs).

Parameter	Data
Chemical Name	2-chloro-N-methoxy-N-methylpropanamide
CAS Number	952579-60-1
Synonyms	N-Methoxy-N-methyl-2-chloropropanamide; ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted"> -Chloropropionyl Weinreb Amide
Molecular Formula	
Molecular Weight	151.59 g/mol
SMILES	CN(OC)C(=O)C(C)Cl
Structure Description	Propionamide backbone with a chlorine atom at the -position and the characteristic N-methoxy-N-methyl moiety.[1][2][3][4][5][6][7][8][9]

Structural Significance

The N-methoxy-N-methyl group prevents over-addition of nucleophiles (like Grignard reagents) by forming a stable five-membered chelate intermediate. The

-chloro group adds electrophilic character to the adjacent carbon, making the resulting ketones versatile for subsequent cyclization reactions.

Part 2: Hazard Identification & Safety Profile

Signal Word:WARNING

GHS Classification (Predicted/Read-Across)

Based on structural analogs (e.g., 2-chloro-N-methoxy-N-methylacetamide, CAS 67442-07-3) and functional group properties.

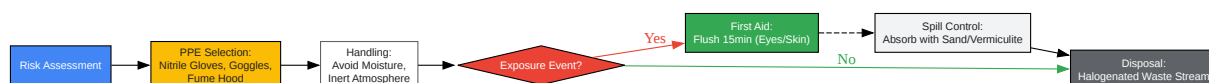
Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[10]

Safety Management Workflow

The following diagram outlines the logical flow for managing risks associated with this compound in a laboratory setting.



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Caption: Operational workflow for handling **2-chloro-N-methoxy-N-methylpropanamide**, emphasizing decision points for exposure and disposal.

Part 3: Chemical & Physical Properties

Note: Experimental data for this specific CAS is limited. Values below represent a consensus of predicted models (EPA/PubChem) and analog read-across.

Property	Value / Range	Source/Note
Physical State	Liquid or Low-Melting Solid	Predicted MP ~15°C [1, 4]
Color	Colorless to Pale Yellow	Analog observation
Boiling Point	227–232 °C (at 760 mmHg)	Predicted [4]
Density	1.07 ± 0.05 g/cm ³	Predicted [4]
Flash Point	~89 °C (192 °F)	Predicted (Combustible) [4]
Solubility	Soluble in DCM, THF, EtOAc	Hydrophobic organic profile
Partition Coeff.[1][3][7] (LogP)	~0.54	Predicted [2]
Stability	Moisture Sensitive	Hydrolyzes to acid/amine over time

Part 4: Technical Application (Synthesis & Mechanism)

Primary Application: Synthesis of -Chloro Ketones

The primary utility of **2-chloro-N-methoxy-N-methylpropanamide** is its reaction with organometallic reagents (Grignard or Organolithium) to form ketones. Unlike esters, which often yield tertiary alcohols due to double addition, this Weinreb amide yields the ketone exclusively.

Experimental Protocol (General Procedure)

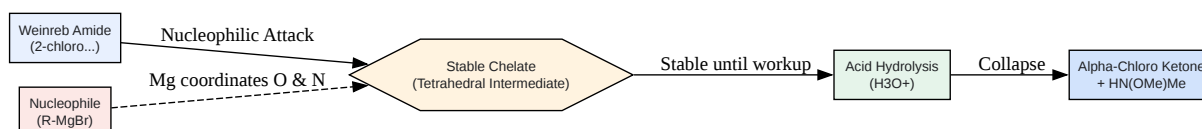
This protocol is a generalized standard operating procedure (SOP) derived from Weinreb amide chemistry.

- Preparation: Flame-dry a round-bottom flask and purge with Argon/Nitrogen.

- Solvation: Dissolve 1.0 equiv of **2-chloro-N-methoxy-N-methylpropanamide** in anhydrous THF (0.5 M concentration). Cool to 0 °C (or -78 °C if using R-Li).
- Addition: Dropwise add 1.1–1.2 equiv of the organometallic reagent (e.g., Phenylmagnesium bromide).
 - Observation: The solution may turn yellow/cloudy as the chelate forms.
- Reaction: Stir for 1–2 hours. Monitor by TLC (the intermediate chelate is stable; the ketone forms only upon hydrolysis).
- Quench (Critical Step): Quench with cold 1M HCl or saturated .
 - Mechanism: Acid hydrolysis breaks the N-O-Metal chelate, releasing the ketone.[11]
- Workup: Extract with EtOAc, wash with brine, dry over , and concentrate.

Mechanistic Pathway

The high yield and selectivity are driven by the formation of a stable tetrahedral intermediate.



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Caption: Mechanistic pathway showing the formation of the stable magnesium chelate, preventing over-addition of the nucleophile.

Part 5: Handling, Storage, & Disposal

Storage Conditions

- Temperature: Refrigerate (2–8 °C).
- Atmosphere: Store under inert gas (Argon/Nitrogen). The compound is hygroscopic and hydrolytically unstable over long periods.
- Container: Tightly sealed glass vial with a PTFE-lined cap.

Disposal

- Waste Stream: Halogenated Organic Waste.
- Protocol: Do not dispose of in general trash or down the drain. Dissolve in a combustible solvent and incinerate in a licensed chemical incinerator equipped with an afterburner and scrubber (to manage HCl generation).

Part 6: References

- U.S. EPA. (2025). CompTox Chemicals Dashboard: 2-Chloro-N-methylpropanamide (Analog Properties). Retrieved February 27, 2026, from [\[Link\]](#)
- Nahm, S., & Weinreb, S. M. (1981).[\[12\]](#) N-methoxy-N-methylamides as effective acylating agents. Tetrahedron Letters, 22(39), 3815-3818. (Foundational Chemistry Reference).

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Sources

- 1. 2-Chloro-N-methylpropanamide | C₄H₈ClNO | CID 14870193 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 2-Chloro-N-methoxy-N-methylbenzamide | C₉H₁₀ClNO₂ | CID 18185370 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)

- 3. {[5-(6-Amino-purin-7-yl)-3,4-dihydroxy-tetrahydro-furan-2-ylmethoxy]-hydroxy-phosphorylmethyl}-phosphonic acid mono-[2-(4-hydroxy-6-methoxy-7-methyl-3-oxo-1,3-dihydro-isobenzofuran-5-yl)-ethyl] ester | C₂₃H₂₉N₅O₁₃P₂ | CID 477579 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemscene.com [chemscene.com]
- 5. CompTox Chemicals Dashboard [comptox.epa.gov]
- 6. N-Methoxy-N-methylpropionamide | C₅H₁₁NO₂ | CID 11344007 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. N-methoxy-N-methyl-2-oxopropanamide | C₅H₉NO₃ | CID 29923348 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. CAS Common Chemistry [commonchemistry.cas.org]
- 10. 525-79-1 | CAS DataBase [m.chemicalbook.com]
- 11. Weinreb Ketone Synthesis [organic-chemistry.org]
- 12. Weinreb ketone synthesis - Wikipedia [en.wikipedia.org]
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